

Kadsulignan H: A Technical Guide on its Structure and Chemical Properties

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Compound of Interest

Compound Name: Kadsulignan H

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Abstract

Kadsulignan H is an aryl-naphthalene lignan isolated from the medicinal plant *Kadsura coccinea*. This document provides a comprehensive overview of its chemical structure, physicochemical properties, and biological activities. Detailed experimental protocols for its isolation and for the assessment of its anti-inflammatory properties are presented. Furthermore, the underlying signaling pathway associated with its biological activity is visualized. This technical guide is intended to serve as a valuable resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Chemical Structure and Physicochemical Properties

Kadsulignan H is classified as an aryl-naphthalene lignan.^{[1][2]} Its chemical structure was elucidated based on spectroscopic evidence.^[1]

Table 1: Physicochemical Properties of **Kadsulignan H**

Property	Value	Reference
Appearance	Yellowish gum	Li et al., 2007
Molecular Formula	C ₂₂ H ₂₂ O ₇	Li et al., 2007
Molecular Weight	398.41 g/mol	Li et al., 2007
Optical Rotation	[α] _D ²⁵ +10.5 (c 0.1, CHCl ₃)	Li et al., 2007
UV (MeOH) λ _{max} (log ε)	218 (4.45), 258 (4.65), 358 (3.85) nm	Li et al., 2007
IR (KBr) ν _{max}	3448, 1765, 1638, 1585, 1508 cm ⁻¹	Li et al., 2007

Note: The data in this table is derived from the primary literature (Li, H. et al. J. Nat. Prod. 2007, 70, 1999-2002). Access to the full paper was not possible, so the data is presented as cited in abstracts and secondary sources.

Table 2: ¹H NMR Spectral Data of **Kadsulignan H** (500 MHz, CDCl₃)

Position	δ H (ppm)	Multiplicity	J (Hz)
3	7.15	s	8.5
4	7.98	s	
5	7.01	d	
6	6.92	d	8.5
2'	6.35	s	3.0
6'	6.48	s	
7	5.30	d	3.0
8	4.75	dq	3.0, 6.5
9	1.55	d	6.5
4-OCH ₃	3.90	s	3.0
3'-OCH ₃	3.85	s	
4'-OCH ₃	3.78	s	
5'-OCH ₃	3.95	s	

Note: The data in this table is derived from the primary literature (Li, H. et al. J. Nat. Prod. 2007, 70, 1999-2002) and may be incomplete without access to the full publication.

Table 3: ¹³C NMR Spectral Data of **Kadsulignan H** (125 MHz, CDCl₃)

Position	δC (ppm)
1	131.5
2	125.8
3	108.9
4	128.5
4a	132.1
5	110.5
6	119.2
7	75.1
8	71.8
8a	128.9
9	18.2
1'	125.1
2'	103.5
3'	151.2
4'	138.1
5'	151.8
6'	98.1
4-OCH ₃	56.1
3'-OCH ₃	56.2
4'-OCH ₃	60.9
5'-OCH ₃	56.4

Note: The data in this table is derived from the primary literature (Li, H. et al. J. Nat. Prod. 2007, 70, 1999-2002) and may be incomplete without access to the full publication.

Chemical Properties and Biological Activity

Kadsulignan H has demonstrated noteworthy biological activity, particularly as an inhibitor of nitric oxide (NO) production.^{[1][2]} Overproduction of NO is a hallmark of inflammation, and its inhibition is a key target for anti-inflammatory drug development.

Table 4: Biological Activity of **Kadsulignan H**

Assay	Cell Line	Stimulation	IC ₅₀	Reference
Nitric Oxide Production Inhibition	RAW 264.7	LPS and IFN-γ	19.6 μM	Li et al., 2007

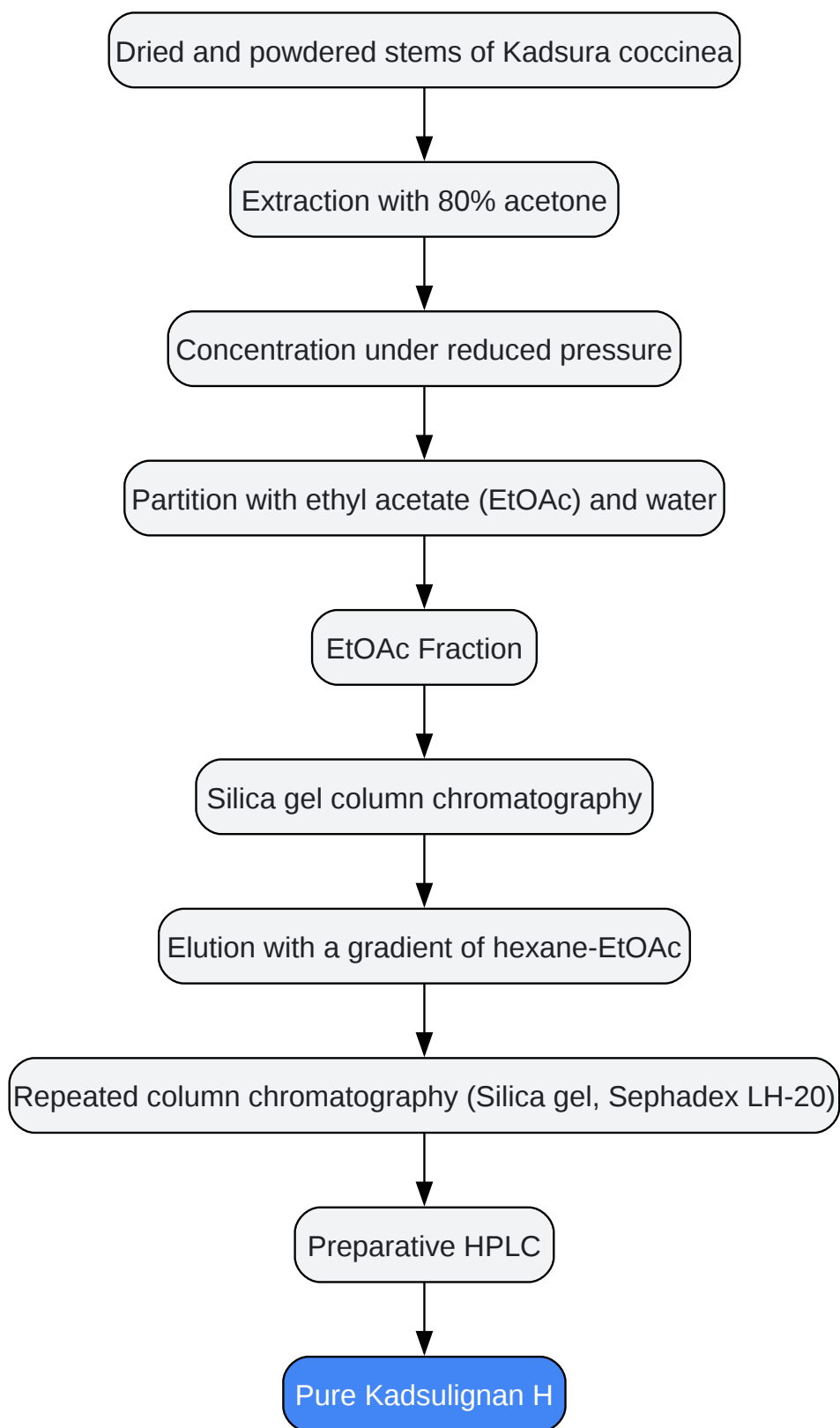
Inhibition of Nitric Oxide Production

Kadsulignan H was found to inhibit the production of nitric oxide in murine macrophage-like RAW 264.7 cells that were stimulated with lipopolysaccharide (LPS) and interferon-gamma (IFN-γ).^[1] This inhibitory effect suggests that **Kadsulignan H** possesses anti-inflammatory properties. The reported IC₅₀ value of 19.6 μM indicates a potent activity.

Experimental Protocols

Isolation of Kadsulignan H

The following is a generalized protocol for the isolation of lignans from *Kadsura coccinea*, based on typical methods reported in the literature.^{[1][2]}



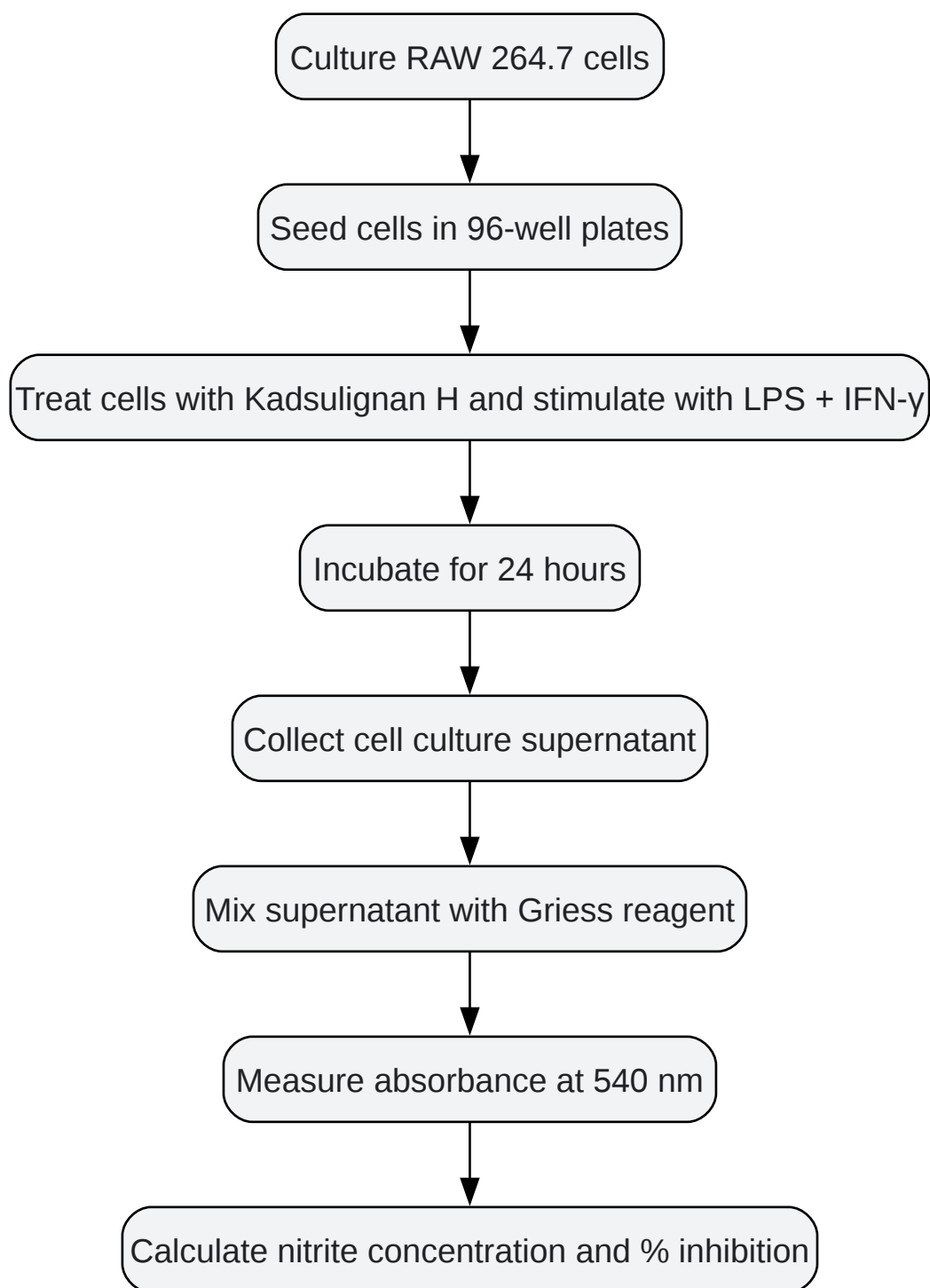
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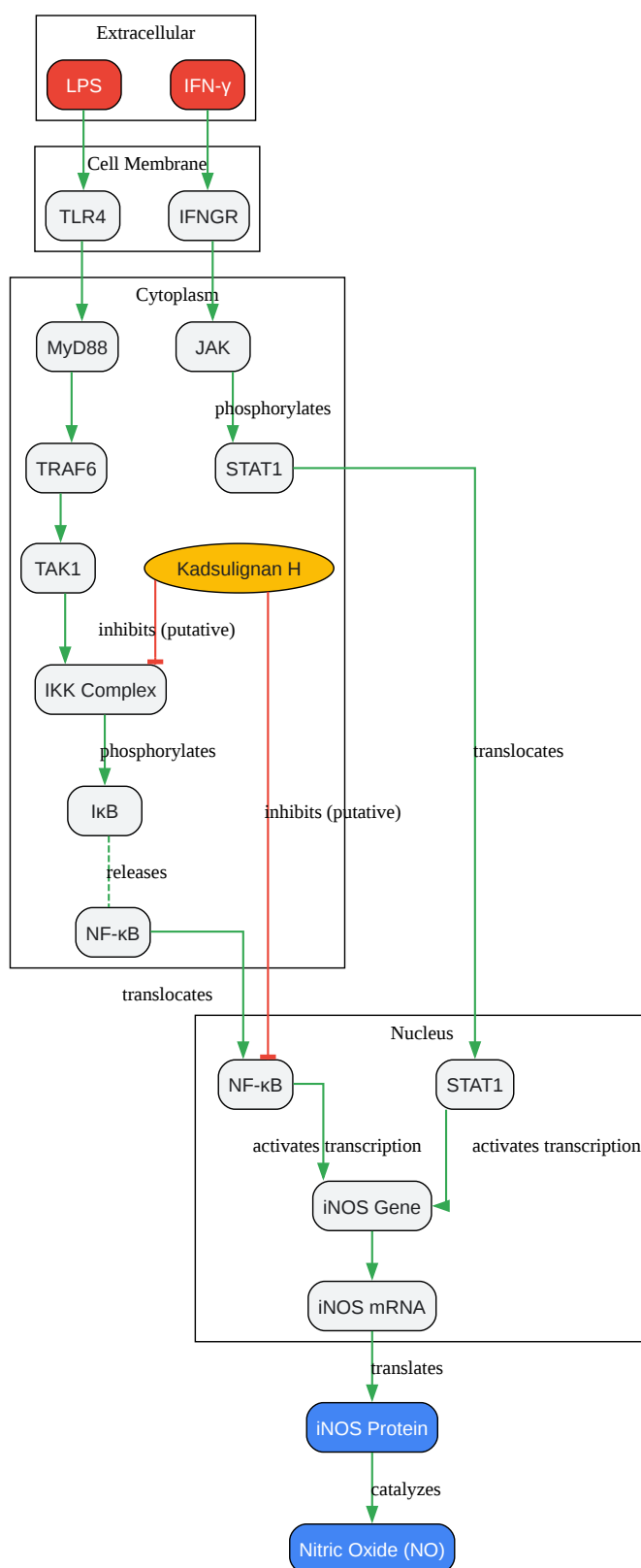
Caption: General workflow for the isolation of **Kadsulignan H**.

- Extraction: The dried and powdered stems of *Kadsura coccinea* are extracted with 80% aqueous acetone at room temperature.
- Concentration: The extract is concentrated under reduced pressure to yield a crude residue.
- Partitioning: The residue is suspended in water and partitioned successively with ethyl acetate (EtOAc).
- Column Chromatography: The EtOAc-soluble fraction is subjected to silica gel column chromatography, eluting with a gradient of n-hexane and EtOAc to yield several fractions.
- Further Purification: The fractions containing **Kadsulignan H** are further purified by repeated column chromatography on silica gel and Sephadex LH-20.
- Final Purification: Final purification is achieved by preparative high-performance liquid chromatography (HPLC) to yield pure **Kadsulignan H**.

Nitric Oxide Production Inhibitory Assay

The following protocol details the methodology used to assess the inhibitory effect of **Kadsulignan H** on nitric oxide production.





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